

Personal protective equipment for handling 1,16-Hexadecanediol

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Compound of Interest

Compound Name: 1,16-Hexadecanediol

Cat. No.: B1329467

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Essential Safety and Handling Guide for 1,16-Hexadecanediol

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **1,16-Hexadecanediol** (CAS No. 7735-42-4) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Summary

1,16-Hexadecanediol is a combustible, solid, crystalline powder that is classified as a skin irritant.[1][2][3] While it has low toxicity, appropriate personal protective equipment (PPE) and handling procedures are necessary to minimize exposure and ensure a safe working environment.[4] The primary hazards are skin irritation and inhalation of dust particles.

Hazard Classification:

- GHS Pictogram: GHS07 (Exclamation Mark)[1]
- Signal Word: Warning
- Hazard Statement: H315 - Causes skin irritation

Personal Protective Equipment (PPE)

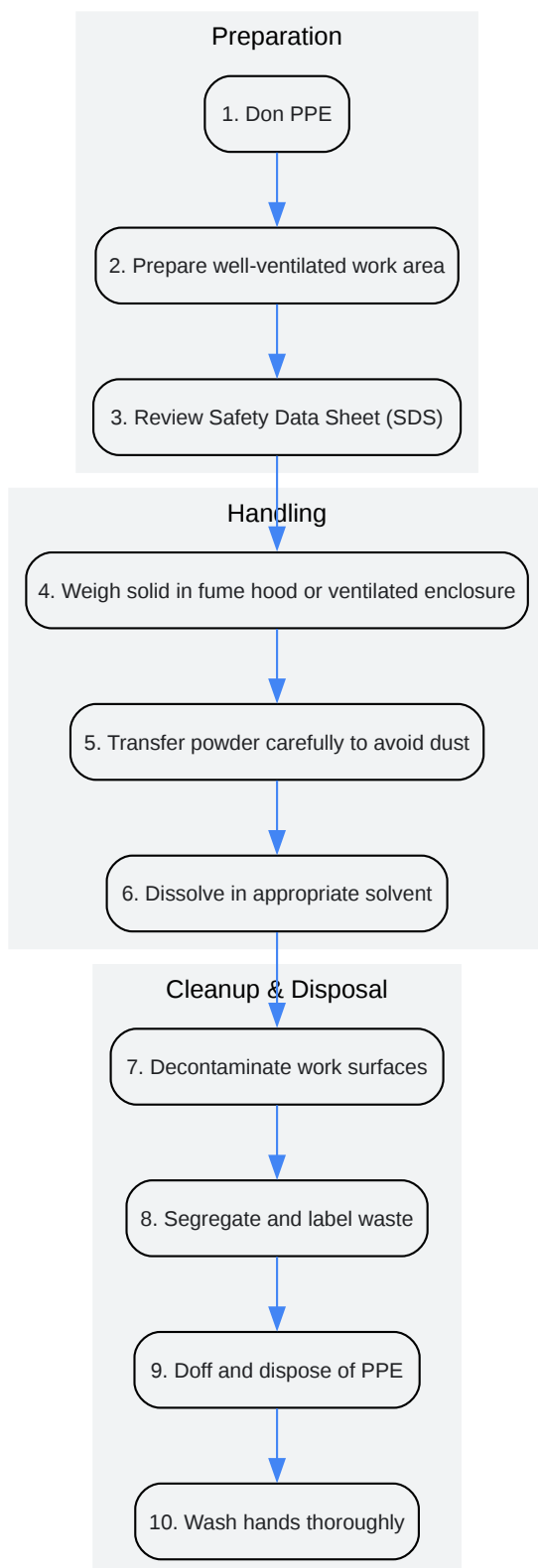
The following table summarizes the mandatory personal protective equipment for handling **1,16-Hexadecanediol**. This selection is based on the potential for skin contact and dust inhalation.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for providing protection against incidental contact.
Eye Protection	Safety glasses with side shields	Must meet ANSI Z87.1 or equivalent standards to protect against dust particles.
Body Protection	Laboratory coat	To protect skin and clothing from dust and potential spills.
Respiratory Protection	Dust mask (N95 or equivalent)	Required when handling the powder outside of a chemical fume hood to prevent inhalation of dust particles.
Foot Protection	Closed-toe shoes	Mandatory for all laboratory work to protect against spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **1,16-Hexadecanediol**, from preparation to the conclusion of the experimental work.

Workflow for Handling **1,16-Hexadecanediol**



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Caption: Workflow for the safe handling of **1,16-Hexadecanediol**.

Procedural Steps:

- Preparation:
 - Put on all required personal protective equipment as outlined in the table above.
 - Ensure the work area, preferably a chemical fume hood or a space with local exhaust ventilation, is clean and uncluttered.
 - Have the Safety Data Sheet (SDS) for **1,16-Hexadecanediol** readily available for reference.
- Handling:
 - When weighing the solid, perform the task in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a spatula to carefully transfer the powder, avoiding actions that could create airborne dust.
 - If making a solution, add the solid to the solvent slowly to prevent splashing.
- Storage:
 - Store **1,16-Hexadecanediol** in a tightly closed container in a cool, dry, and well-ventilated area.
 - Keep it away from strong oxidizing agents.

Disposal Plan

1,16-Hexadecanediol is not classified as a hazardous substance for transportation. However, all chemical waste must be disposed of responsibly and in accordance with local, state, and federal regulations.

- Solid Waste:
 - Collect excess solid **1,16-Hexadecanediol** in a clearly labeled, sealed container.

- This container can typically be disposed of as non-hazardous solid chemical waste. Do not place it in general laboratory trash cans that are handled by custodial staff.
- Follow your institution's specific guidelines for the disposal of non-hazardous solid chemicals.
- Contaminated Materials:
 - Disposable items such as gloves, weigh boats, and paper towels that are contaminated with **1,16-Hexadecanediol** should be placed in a sealed bag or container.
 - Dispose of this container according to your institution's chemical waste procedures.
- Empty Containers:
 - Ensure the container is empty of any residual powder.
 - Deface the label to indicate that the container is empty.
 - The empty container can then typically be disposed of in the regular trash or recycling, depending on institutional policy.

Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol provides a practical example of handling **1,16-Hexadecanediol** to prepare a stock solution for use in cell culture experiments, where it has been used to activate the Mps1 MAP kinase pathway.

Materials:

- **1,16-Hexadecanediol** (MW: 258.44 g/mol)
- Dimethyl sulfoxide (DMSO)
- 50 mL conical tube
- Spatula

- Analytical balance
- Vortex mixer
- Sterile microcentrifuge tubes

Procedure:

- Preparation:
 - Don the appropriate PPE: lab coat, safety glasses, and nitrile gloves.
 - Perform all weighing and initial dissolution steps within a chemical fume hood.
- Weighing:
 - Place a weigh boat on the analytical balance and tare it.
 - Carefully weigh out 258.44 mg of **1,16-Hexadecanediol** and record the exact weight.
- Dissolution:
 - Transfer the weighed powder into a 50 mL conical tube.
 - Add 10 mL of DMSO to the conical tube.
 - Cap the tube tightly and vortex until the solid is completely dissolved. This will result in a 100 mM stock solution. Gentle warming in a water bath may be necessary to facilitate dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the chemical name, concentration, date, and your initials.
 - Store the aliquots at -20°C for long-term use.

- Cleanup:
 - Wipe down the work area with an appropriate solvent (e.g., 70% ethanol) to decontaminate the surfaces.
 - Dispose of all contaminated disposable materials as outlined in the Disposal Plan.
 - Remove your PPE and wash your hands thoroughly with soap and water.

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